

# Technical Support Center: Regioselective Functionalization of 4-Bromoisoquinolin-3-amine

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## Compound of Interest

Compound Name: **4-Bromoisoquinolin-3-amine**

Cat. No.: **B079041**

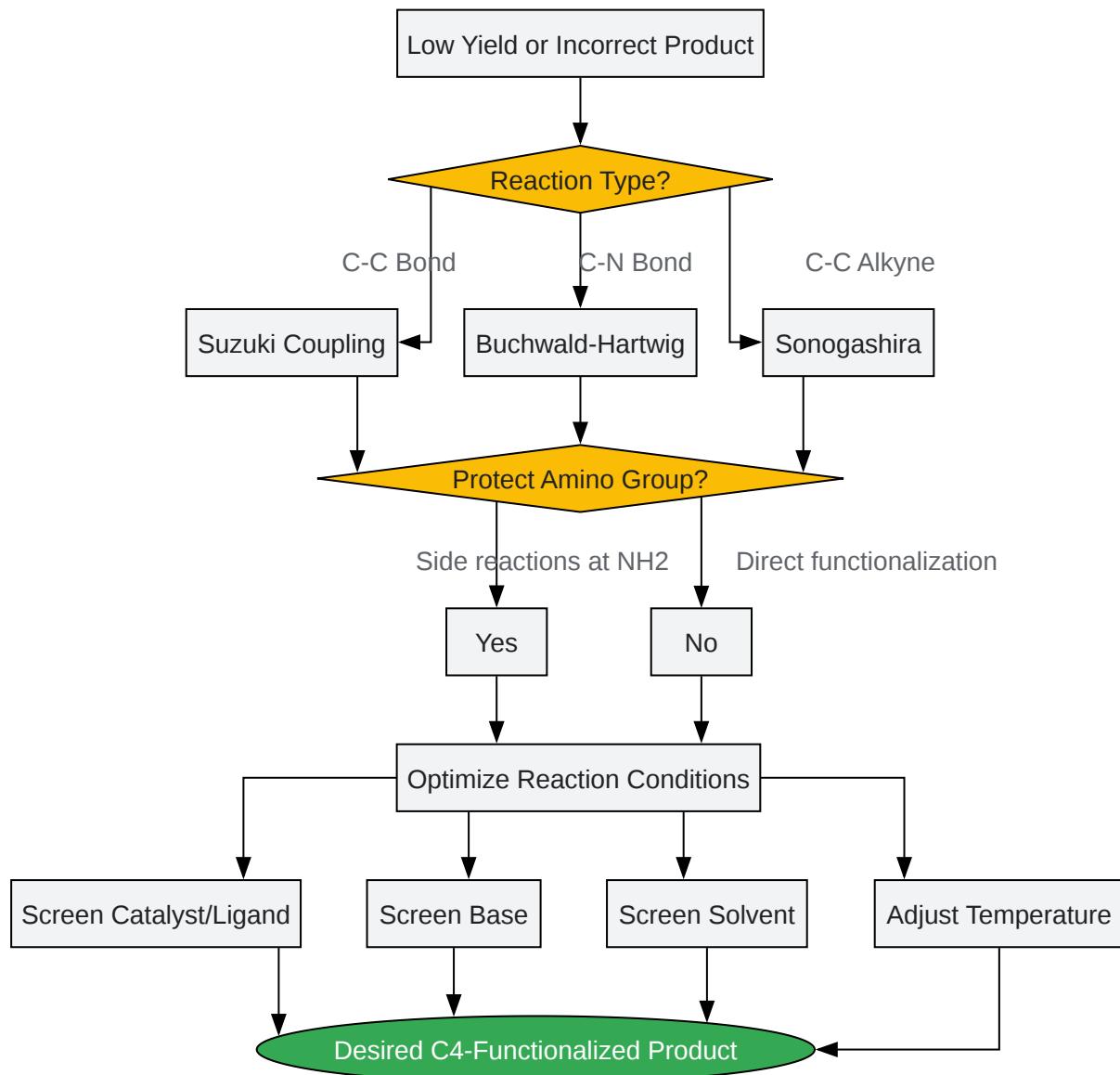
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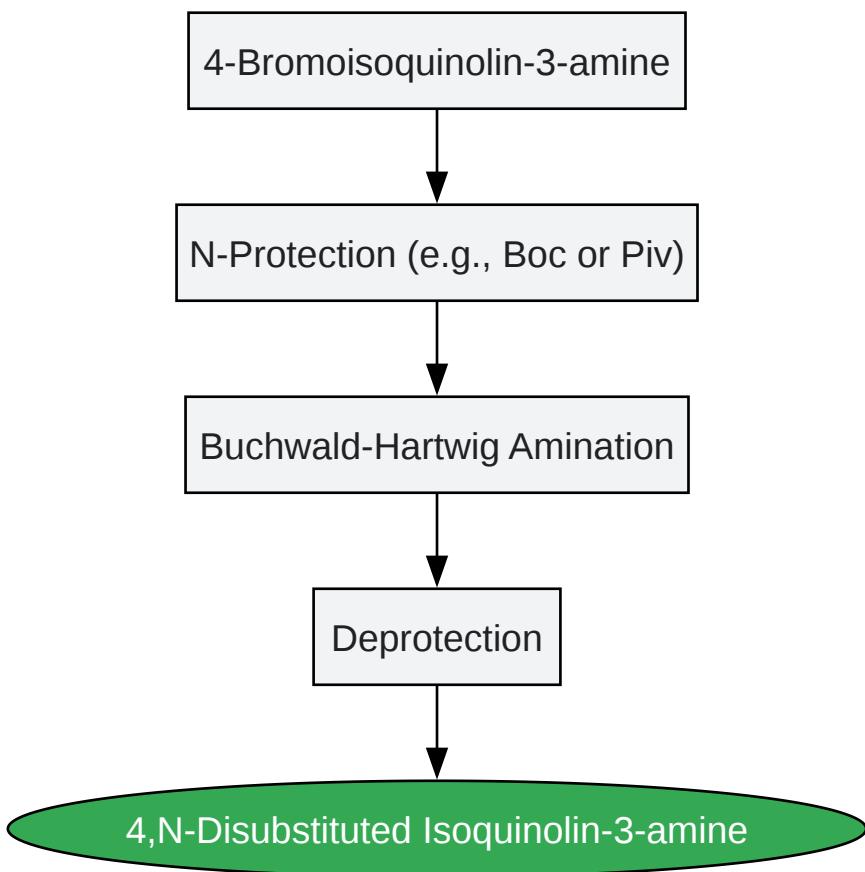
Welcome to the technical support center for the regioselective functionalization of **4-Bromoisoquinolin-3-amine**. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) for common synthetic challenges encountered with this substrate.

## Core Challenge: Regioselectivity

The primary challenge in the functionalization of **4-Bromoisoquinolin-3-amine** lies in achieving regioselectivity. The molecule presents two primary reactive sites for cross-coupling reactions: the C4-Bromo bond and the C3-Amino group. The key to successful synthesis is to selectively functionalize the C4 position without engaging the amino group in undesired side reactions.

Logical Troubleshooting Flow for Poor Regioselectivity





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